

Introduction: Unveiling a Versatile Coordination Complex

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Ammonium tetrachlorocuprate(II) dihydrate*

CAS No.: 10060-13-6

Cat. No.: B155324

[Get Quote](#)

Ammonium tetrachlorocuprate(II) dihydrate, with the chemical formula $(\text{NH}_4)_2[\text{CuCl}_4] \cdot 2\text{H}_2\text{O}$, is a fascinating coordination compound that serves as a cornerstone in the study of transition metal chemistry.[1] This substance is composed of a central copper(II) ion complexed with four chloride ligands, forming the distinct tetrachlorocuprate(II) anion, which is charge-balanced by two ammonium cations and stabilized by two water molecules of hydration.[1] Its vibrant blue to bluish-green crystalline structure and intriguing physicochemical properties make it a subject of significant interest in both academic research and practical applications.[2]

This guide offers a comprehensive exploration of **ammonium tetrachlorocuprate(II) dihydrate**, intended for researchers, chemists, and professionals in materials science. We will delve into its synthesis, elucidate its structural and spectroscopic characteristics, detail its physical and thermal behaviors, and outline its established and potential applications, grounding all claims in authoritative data.

Synthesis and Crystallization: A Methodical Approach

The preparation of **ammonium tetrachlorocuprate(II) dihydrate** is a classic example of complex salt crystallization from an aqueous solution. The underlying principle involves the reaction of stoichiometric amounts of copper(II) chloride and ammonium chloride, from which the less soluble complex salt precipitates upon concentration or cooling. It is known that from

aqueous solutions containing copper(II) chloride and ammonium chloride, **ammonium tetrachlorocuprate(II) dihydrate** crystallizes.[3]

The choice of a 2:1 molar ratio between ammonium chloride and copper(II) chloride is critical as it directly reflects the stoichiometry of the target compound, $(\text{NH}_4)_2[\text{CuCl}_4]\cdot 2\text{H}_2\text{O}$. The solubility of the complex salt in water is significantly temperature-dependent, increasing as the temperature rises.[3] Consequently, crystallization is best performed at lower temperatures (between -5 and 30°C) to maximize the product yield.[3] Slow evaporation of the solvent is a key procedural step; it allows for the formation of large, well-defined crystals by ensuring the process occurs near equilibrium, preventing the rapid precipitation of microcrystalline powder.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol details a reliable method for synthesizing high-purity crystals of $(\text{NH}_4)_2[\text{CuCl}_4]\cdot 2\text{H}_2\text{O}$.

- **Reagent Preparation:** Dissolve 2 moles of ammonium chloride (NH_4Cl) and 1 mole of copper(II) chloride dihydrate ($\text{CuCl}_2\cdot 2\text{H}_2\text{O}$) in a minimal amount of deionized water with gentle heating to ensure complete dissolution.
- **Crystallization:** Cover the resulting solution with a perforated film (e.g., Parafilm) to allow for slow evaporation of the solvent at room temperature. Place the beaker in a location free from vibrations.
- **Crystal Growth:** Blue-green crystals will begin to form over a period of several days. The slow rate of evaporation is crucial for obtaining single crystals of good quality.
- **Isolation:** Once a satisfactory yield of crystals has been obtained, isolate them from the mother liquor via vacuum filtration.[3]
- **Washing:** To remove any residual soluble impurities from the crystal surfaces, wash the precipitate on the filter with a small amount of a suitable solvent like ethanol or acetone, in which the complex is only slightly soluble.[3]
- **Drying:** Dry the isolated crystals in the air at room temperature until a constant mass is achieved.[3] Store the final product in a tightly sealed container to prevent dehydration or deliquescence.[1]



[Click to download full resolution via product page](#)

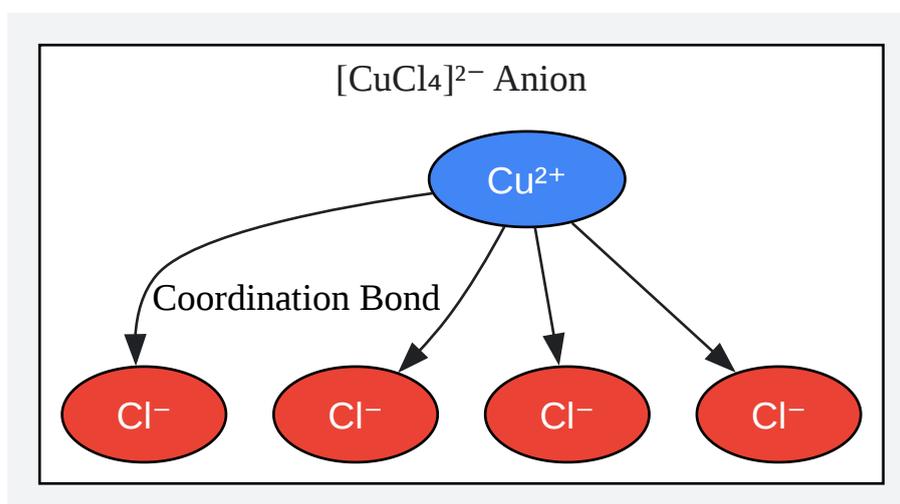
Caption: Workflow for the synthesis of $(\text{NH}_4)_2[\text{CuCl}_4]\cdot 2\text{H}_2\text{O}$.

Structural & Spectroscopic Properties

The properties of **ammonium tetrachlorocuprate(II) dihydrate** are intrinsically linked to its molecular and crystal structure.

Crystal Structure

X-ray diffraction studies have revealed that $(\text{NH}_4)_2[\text{CuCl}_4]\cdot 2\text{H}_2\text{O}$ possesses a tetragonal crystal structure.^{[2][4]} The fundamental building block is the $[\text{CuCl}_4]^{2-}$ anion, where the copper(II) center is coordinated by four chloride ligands. While a simple tetrahedral geometry might be expected, the d^9 electronic configuration of Cu(II) often leads to distortions due to the Jahn-Teller effect, resulting in a flattened or elongated tetrahedral geometry. The crystal lattice is further defined by the placement of the ammonium (NH_4^+) cations and the two water molecules, which are involved in a network of hydrogen bonds that stabilize the overall structure.



[Click to download full resolution via product page](#)

Caption: Coordination of the tetrachlorocuprate(II) anion.

Spectroscopic Characterization

Due to the presence of the paramagnetic Cu(II) ion, Electron Paramagnetic Resonance (EPR) spectroscopy is a powerful tool for probing the electronic structure and local environment of the copper center.[5] The technique provides information on the g-tensor values, which are characteristic of the symmetry of the complex.[5] While hyperfine splitting from the copper nucleus can sometimes be unresolved due to exchange broadening between adjacent paramagnetic centers, the use of sterically demanding cations in related tetrachlorocuprate complexes can help isolate these centers for more detailed analysis.[5]

Property	Value	Source
Crystal System	Tetragonal	[2][4]
Unit Cell, a	7.58 Å	[4]
Unit Cell, c	7.95 Å	[4]
Z (formula units/cell)	2	[4]

Physicochemical Properties

A thorough understanding of the physical and chemical properties is essential for the handling, application, and further development of materials based on this complex.

General Properties

Ammonium tetrachlorocuprate(II) dihydrate presents as blue to bluish-green tetragonal crystals.[2] It is a non-combustible material.[2] The compound is readily soluble in water, with its solubility increasing significantly with temperature.[3] It is also soluble in alcohol and liquid ammonia but only slightly soluble in ethanol and acetone, and poorly soluble in nonpolar organic solvents like benzene and carbon tetrachloride.[1][2][3]

Thermal Behavior

Thermal analysis provides critical insights into the stability and decomposition pathway of the compound. Upon heating, **ammonium tetrachlorocuprate(II) dihydrate** first undergoes

dehydration. It loses its two water molecules of hydration between 110-120 °C to form the anhydrous salt, $(\text{NH}_4)_2[\text{CuCl}_4]$.^[2] Further heating leads to the decomposition of the anhydrous complex, which can produce hazardous gases such as hydrogen chloride, nitrogen oxides, and ammonia.^[2] This multi-stage decomposition is a key consideration for its use in applications involving elevated temperatures, such as in pyrotechnics.

Property	Value	Source
Appearance	Blue to bluish-green crystalline solid	[2][6]
Molecular Weight	277.46 g/mol	[2][7]
Density	Approx. 1.993 - 2.12 g/cm ³	[1][6]
Solubility in Water	338 g/L	[2]
Dehydration Temp.	110 - 120 °C	[2][6]
Decomposition	Decomposes upon further heating	[1]

Applications and Scientific Relevance

The unique properties of **ammonium tetrachlorocuprate(II) dihydrate** make it a valuable compound in several scientific and industrial domains.

- **Inorganic Synthesis:** It is a common starting material and precursor for the synthesis of other copper-based coordination compounds and materials.^{[1][3]}
- **Laboratory Reagent:** In laboratory settings, it serves as an excellent example to demonstrate principles of complex ion formation, ligand exchange reactions, and crystallography.^{[1][2]}
- **Materials Science:** The compound is investigated for its interesting structural and magnetic properties in the solid state.^[1] Related tetrachlorocuprate complexes are studied as potential high-temperature ionic liquids and catalysts.^[5]
- **Industrial Uses:** It has been utilized as a fungicide, a copper microfertilizer in agriculture, and for antibacterial water treatment.^[3] Other applications include its use in pyrotechnics and as

an etching agent for printed circuit boards.[2][3]

Safety and Handling

As with any chemical reagent, proper safety protocols must be observed when handling **ammonium tetrachlorocuprate(II) dihydrate**.

- Hazard Classification: The compound is classified as harmful if swallowed and causes serious skin and eye irritation.[1][7] It may also cause respiratory irritation.[7] It is considered very toxic to aquatic life with long-lasting effects.[1]
- Handling: Wear appropriate personal protective equipment (PPE), including gloves and eye protection.[1] Avoid generating dust and ensure work is conducted in a well-ventilated area. [2] Do not eat, drink, or smoke when using this product.[1]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.[1] It should be kept away from incompatible materials such as strong oxidizing agents and metal powders.[2]

References

- Method for production of **ammonium tetrachlorocuprate(ii) dihydrate**.
- Tetrachloridocuprates(II)—Synthesis and Electron Paramagnetic Resonance (EPR) Spectroscopy. National Institutes of Health (NIH). [\[Link\]](#)
- AMMONIUM COPPER(II) CHLORIDE Dihydrate LR - Product Information. ChemSupply Australia. [\[Link\]](#)
- **Ammonium tetrachlorocuprate(II) dihydrate** - Product Information. SYNTHETIKA. [\[Link\]](#)
- **Ammonium tetrachlorocuprate(II) dihydrate** - Compound Summary. PubChem, National Center for Biotechnology Information. [\[Link\]](#)
- **Ammonium Tetrachlorocuprate(II) Dihydrate** - Product Information. AMERICAN ELEMENTS. [\[Link\]](#)
- Transport Properties of $(\text{NH}_4)_2 \text{CuCl}_4 \cdot 2\text{H}_2\text{O}$ Low Dimensional Single Crystals. ResearchGate. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. Ammonium tetrachlorocuprate\(II\) dihydrate - SYNTHETIKA \[synthetika.eu.com\]](#)
- [2. shop.chemsupply.com.au \[shop.chemsupply.com.au\]](#)
- [3. RU2247073C2 - Method for production of ammonium tetrachlorocuprate\(ii\) dihydrate - Google Patents \[patents.google.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. Tetrachloridocuprates\(II\)—Synthesis and Electron Paramagnetic Resonance \(EPR\) Spectroscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. americanelements.com \[americanelements.com\]](#)
- [7. Ammonium tetrachlorocuprate\(II\) dihydrate | Cl4CuH12N2O2 | CID 16210985 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Introduction: Unveiling a Versatile Coordination Complex]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b155324#properties-of-ammonium-tetrachlorocuprate-ii-dihydrate\]](https://www.benchchem.com/product/b155324#properties-of-ammonium-tetrachlorocuprate-ii-dihydrate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com